

Technical Guide: Molecular Weight of 2',3'-O-Isopropylideneadenosine-13C5

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine-13C5

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This guide provides a detailed analysis of the molecular weight of the isotopically labeled compound **2',3'-O-Isopropylideneadenosine-13C5**. It includes the foundational data, calculation methodology, and a workflow visualization to support research and development activities where precise mass determination is critical.

Introduction

2',3'-O-Isopropylideneadenosine is a derivative of adenosine, a fundamental nucleoside in numerous biological processes. It is frequently used as a protected intermediate in the synthesis of modified nucleosides and oligonucleotides. Isotopic labeling, such as the incorporation of Carbon-13 (¹³C), is a vital technique in drug metabolism studies, pharmacokinetic analysis, and as an internal standard for quantitative mass spectrometry. Accurate molecular weight determination of such labeled compounds is essential for experimental design and data interpretation.

Molecular Formula and Isotopic Composition

The standard, unlabeled form of 2',3'-O-Isopropylideneadenosine has a molecular formula of C₁₃H₁₇N₅O₄.^{[1][2]} The isotopically labeled variant, **2',3'-O-Isopropylideneadenosine-13C5**, contains five Carbon-13 atoms in place of five naturally abundant Carbon-12 atoms.

Data Presentation: Molecular Weight Calculation

The molecular weight is calculated by summing the masses of its constituent atoms. For this guide, the monoisotopic masses of the most abundant stable isotopes are used for precision, which is standard practice for mass spectrometry applications.

Element / Isotope	Standard Atomic Mass (Da)	Quantity (Unlabeled)	Mass Contribution (Unlabeled)	Quantity (13C5 Labeled)	Mass Contribution (13C5 Labeled)
Carbon (12C)	12.000000	13	156.000000	8	96.000000
Carbon (13C)	13.003355[3]	0	0.000000	5	65.016775
Hydrogen (1H)	1.007825[4]	17	17.133025	17	17.133025
Nitrogen (14N)	14.003074[5]	5	70.015370	5	70.015370
Oxygen (16O)	15.994915[6]	4	63.979660	4	63.979660
Total	307.128055	312.144830			

Note: Standard atomic weights represent the weighted average of natural isotopic abundances. For mass spectrometry, monoisotopic mass is used. The calculated monoisotopic mass of the unlabeled compound is 307.128 Da. The NIST WebBook lists the molecular weight as 307.3052, which is based on average isotopic abundances.[1] The monoisotopic mass of the 13C5 labeled compound is 312.145 Da.

Experimental Protocols: Determination by Mass Spectrometry

The molecular weight of isotopically labeled compounds is experimentally verified using mass spectrometry (MS).

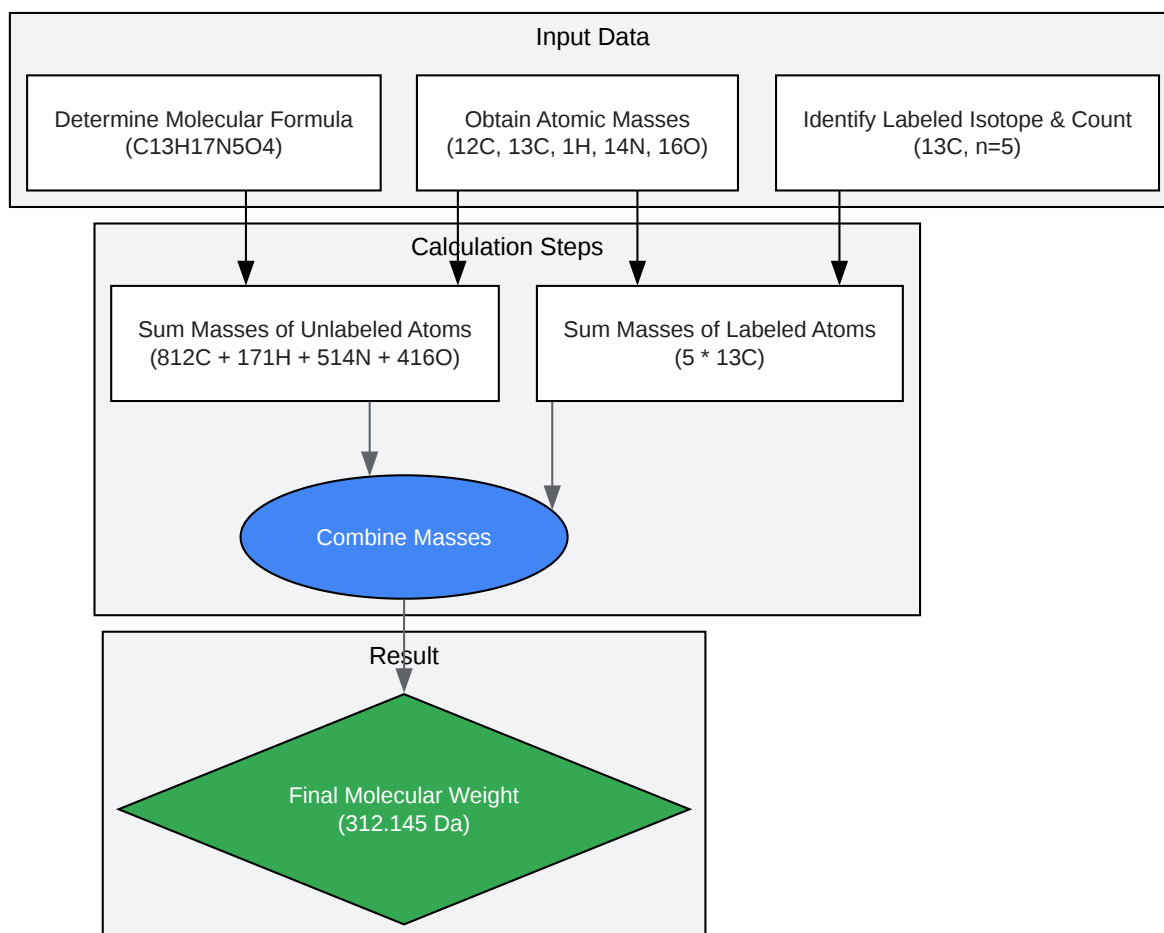
Objective: To confirm the successful incorporation of five ^{13}C atoms and verify the monoisotopic mass of **2',3'-O-Isopropylideneadenosine- $^{13}\text{C}5$** .

Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** The synthesized **2',3'-O-Isopropylideneadenosine- $^{13}\text{C}5$** is dissolved in a suitable solvent (e.g., methanol, acetonitrile/water) to a concentration of approximately 1 $\mu\text{g/mL}$. An unlabeled standard of 2',3'-O-Isopropylideneadenosine is prepared similarly for comparison.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is used. These instruments provide the necessary mass accuracy to resolve the isotopologues.
- **Ionization:** Electrospray ionization (ESI) is typically employed for nucleoside derivatives. The sample is introduced into the ESI source, where it is nebulized and ionized, primarily forming protonated molecules $[\text{M}+\text{H}]^+$.
- **Mass Analysis:**
 - The instrument is calibrated according to the manufacturer's protocol to ensure high mass accuracy.
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - For the unlabeled standard, the expected m/z for the $[\text{M}+\text{H}]^+$ ion is approximately 308.135.
 - For the $^{13}\text{C}5$ labeled sample, the expected m/z for the $[\text{M}+\text{H}]^+$ ion is approximately 313.152.
- **Data Interpretation:** The resulting mass spectrum is analyzed. The most intense peak in the isotopic cluster for the labeled compound should correspond to the molecule containing five ^{13}C atoms. The measured mass should be within a narrow tolerance (typically < 5 ppm) of the calculated theoretical mass. The mass difference between the labeled and unlabeled compound should be approximately 5 Da, confirming the incorporation of five ^{13}C atoms.

Visualization of Calculation Workflow

The logical process for calculating the molecular weight of an isotopically labeled compound is outlined in the following diagram.



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Caption: Workflow for calculating the molecular weight of **2',3'-O-Isopropylideneadenosine-13C5**.

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